

Application Notes and Protocols: Preparation of CGP60474 Stock Solutions in DMSO

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Compound of Interest

Compound Name: CGP60474

Cat. No.: B1668527

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Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides a detailed protocol for the preparation, handling, and storage of stock solutions of the cyclin-dependent kinase (CDK) inhibitor, **CGP60474**, using dimethyl sulfoxide (DMSO) as the solvent. Adherence to this protocol is crucial for ensuring the accuracy, reproducibility, and reliability of experimental results.

Introduction

CGP60474 is a potent, ATP-competitive inhibitor of cyclin-dependent kinases (CDKs), with significant activity against Cdk1, Cdk2, and Cdk5.^{[1][2]} It is widely used in cell biology and cancer research to study cell cycle regulation. Accurate preparation of stock solutions is the first critical step for any in vitro or in vivo experiment. Dimethyl sulfoxide (DMSO) is the recommended solvent due to the compound's high solubility. This protocol outlines the standardized procedure for preparing a 10 mM stock solution of **CGP60474** in DMSO.

Quantitative Data Summary

The key properties and storage recommendations for **CGP60474** are summarized in the table below. These values are essential for accurate calculations and proper handling.

Parameter	Value	Source
Molecular Formula	C ₁₈ H ₁₈ ClN ₅ O	[2]
Molecular Weight (M.Wt)	355.82 g/mol	
CAS Number	164658-13-3	[2]
Purity	≥98%	
Maximum Solubility in DMSO	Up to 100 mM	
Appearance	Solid	[2]
Storage of Solid Compound	-20°C	
Storage of Stock Solution	6 months at -80°C or 2 weeks at 4°C in DMSO	[3]

Experimental Protocol: Preparing a 10 mM Stock Solution

This protocol details the steps to prepare a 10 mM stock solution of **CGP60474**. It is recommended to use fresh, anhydrous-grade DMSO, as absorbed moisture can reduce the solubility of the compound.[1][4]

Materials and Equipment

- **CGP60474** powder (purity ≥98%)
- Anhydrous or molecular sieve-dried dimethyl sulfoxide (DMSO)
- Analytical balance
- Microcentrifuge tubes (e.g., 1.5 mL or 2 mL)
- Calibrated micropipettes and sterile tips
- Vortex mixer

- Personal Protective Equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves

Step-by-Step Procedure

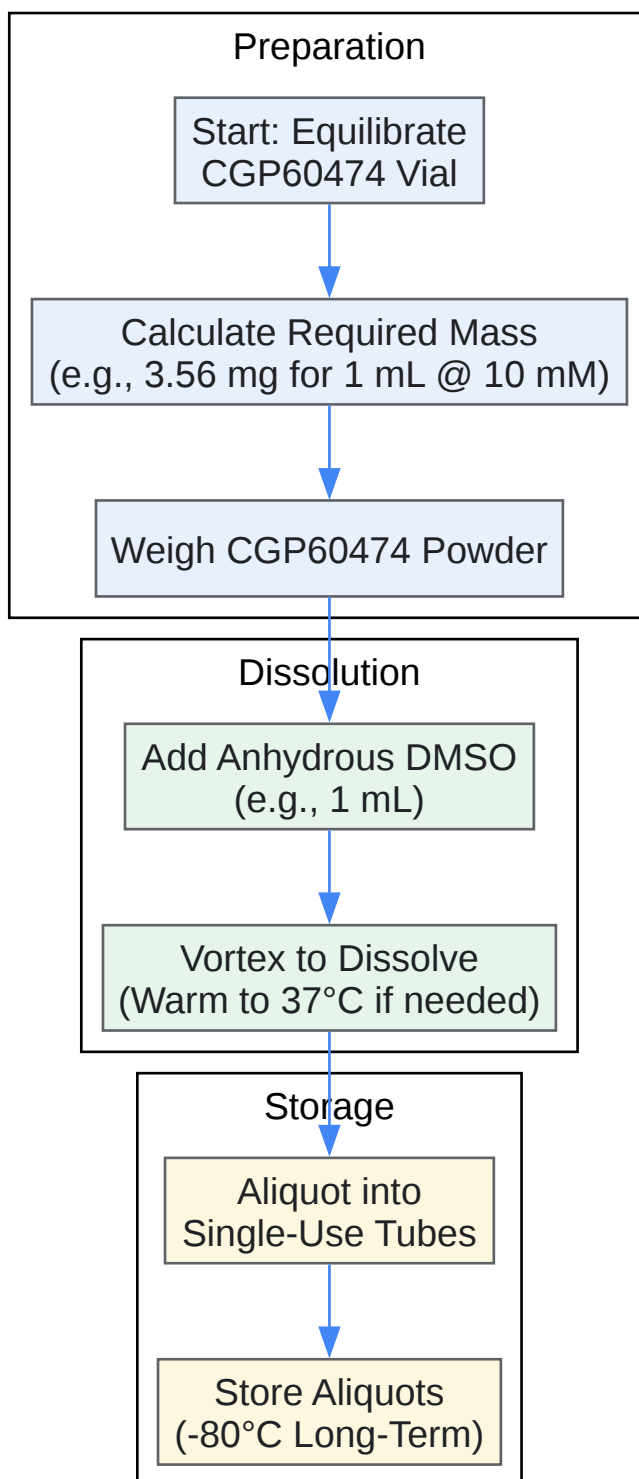
- Pre-Equilibration: Before opening, allow the vial of **CGP60474** powder to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of moisture onto the compound.
- Calculation of Mass: To prepare a 10 mM stock solution, use the following formula: $\text{Mass (mg)} = \text{Desired Concentration (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$

Example Calculation for 1 mL of 10 mM stock solution: $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 355.82 \text{ g/mol} \times 1000 \text{ mg/g} = 3.56 \text{ mg}$

- Weighing: Carefully weigh out the calculated mass (e.g., 3.56 mg) of **CGP60474** powder using an analytical balance and transfer it into a sterile microcentrifuge tube.
- Solvent Addition: Add the calculated volume of fresh DMSO to the microcentrifuge tube containing the powder. For 3.56 mg of **CGP60474**, add 1 mL of DMSO to achieve a 10 mM concentration.
- Dissolution: Close the tube tightly and vortex thoroughly for 1-2 minutes until the solid is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary. Visually inspect the solution to ensure no particulates are present.
- Aliquoting and Storage: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. Store the aliquots at -80°C for long-term stability (up to 6 months) or at 4°C for short-term use (up to 2 weeks).^[3]

Workflow Diagram

The following diagram illustrates the key steps in the preparation of the **CGP60474** stock solution.



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Caption: Workflow for preparing **CGP60474** stock solution.

Safety and Handling

- **CGP60474** is a potent bioactive compound. Handle with care, avoiding contact with skin and eyes.
- Always wear appropriate PPE, including a lab coat, safety glasses, and gloves, when handling the compound and its solutions.
- DMSO is a powerful solvent that can facilitate the absorption of substances through the skin. [5] Exercise caution and prevent skin contact.
- All handling should be performed in a well-ventilated area or a chemical fume hood.
- Consult the Safety Data Sheet (SDS) for comprehensive safety and handling information.

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